

Tyrphostin 23 stock solution preparation and storage

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Compound Focus: Tyrphostin 23

CAS No.: 118409-57-7

Cat. No.: S517479

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Chemical Profile & Stock Solution Preparation

The table below summarizes the key chemical properties and recommended solvent information for **Tyrphostin 23**.

Property	Description
CAS Number	118409-57-7 [1] [2] [3]
Synonyms	AG-18, RG-50810, Tyrphostin A23 [1] [2] [3]
Molecular Formula	C ₁₀ H ₆ N ₂ O ₂ [1] [2] [4]
Molecular Weight	186.17 g/mol [1] [2] [3]
Physical Form	Light yellow to green-yellow solid [1]
Purity	Typically ≥95% to ≥99% (HPLC) [2]
Recommended Solvent	DMSO [1] [3]
Solubility in DMSO	≥37 mg/mL (198.74 mM) [3] or 100 mg/mL (537.14 mM) [1]

Protocol for Preparing Stock Solutions

- **Calculation:** Determine the mass of compound needed for your desired stock concentration and volume. For example, to prepare 1 mL of a 50 mM stock solution in DMSO:
 - $\text{Mass (mg)} = (\text{Desired Concentration in mM}) \times (\text{Molecular Weight in g/mol}) \times (\text{Volume in mL}) / 1000$
 - $\text{Mass (mg)} = (50 \text{ mM}) \times (186.17 \text{ g/mol}) \times (1 \text{ mL}) / 1000 = \mathbf{9.31 \text{ mg}}$
- **Weighing:** Tare a clean vial and accurately weigh out the calculated amount of **Tyrphostin 23** powder.
- **Dissolution:** Add the appropriate volume of anhydrous, high-quality DMSO directly to the vial. To continue the example, add 1 mL of DMSO to the 9.31 mg of powder.
- **Mixing:** Vortex or sonicate the solution briefly until the solid is completely dissolved, resulting in a clear solution.
- **Aliquoting:** Immediately aliquot the stock solution into sterile, single-use vials to minimize freeze-thaw cycles and exposure to moisture [1].

Storage and Stability Guidelines

Proper storage is critical for maintaining the stability and activity of the compound.

Condition	Form	Recommended Storage	Shelf Life
Short-term	Powder	-20°C or 4°C, protected from light [1]	2-3 years [1]
Long-term	Powder	-20°C, desiccated, protected from light [1]	3 years [1]
Reconstituted	DMSO Stock Solution	-80°C (preferred) or -20°C [1]	6 months at -80°C; 1 month at -20°C [1]

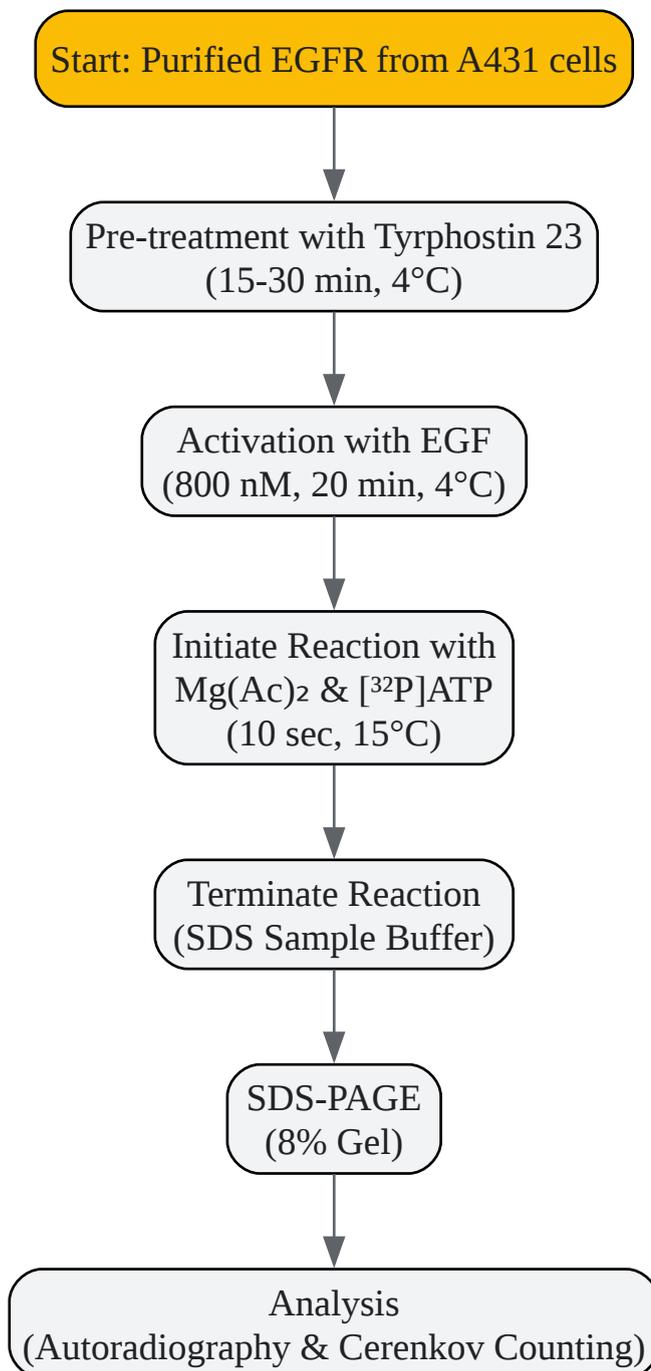
Experimental Applications and Protocols

Tyrphostin 23 is used to investigate EGFR-mediated signaling and cellular processes like endocytosis.

Inhibition of EGFR Autophosphorylation

This protocol is used to study the direct inhibitory effect of **Tyrphostin 23** on the EGFR kinase activity [3].

- **Workflow Diagram**



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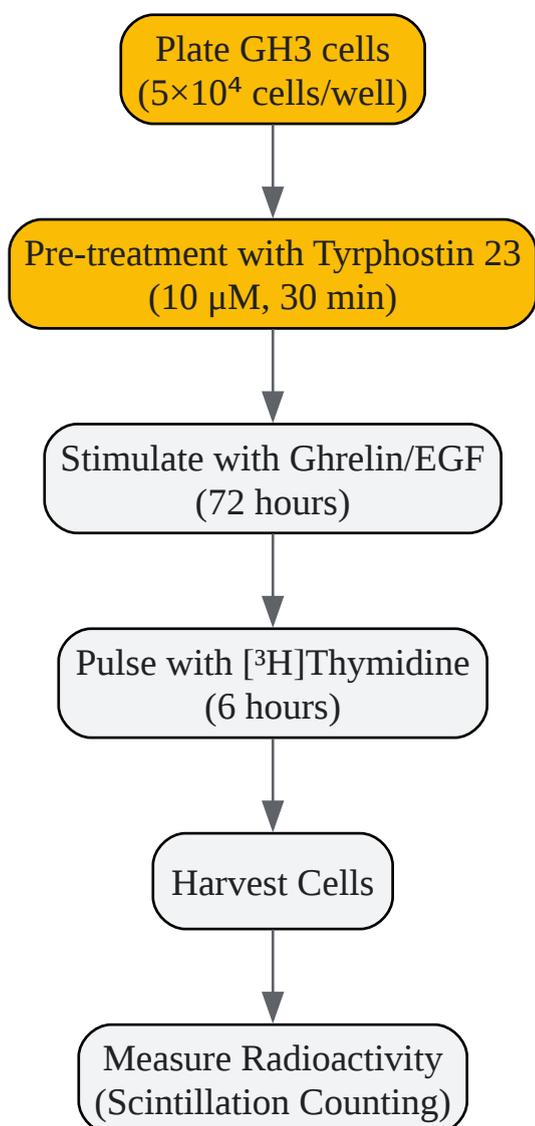
- **Detailed Procedure**

- **Preparation:** Obtain wheat germ agglutinin (WGA)-purified EGF receptor from A431 cells [3].
- **Inhibition:** Pre-incubate the purified receptor (0.5 µg/assay) with **Tyrphostin 23** for 15-30 minutes at 4°C [3].
- **Activation:** Add EGF to a final concentration of 800 nM and incubate for 20 minutes at 4°C [3].
- **Kinase Reaction:** Initiate the reaction by adding a mixture of Mg(Ac)₂ (60 mM final concentration) and [³²P]ATP (20 µM final concentration, 5 µCi/assay). Conduct the reaction at 15°C for exactly 10 seconds [3].
- **Termination:** Stop the reaction by adding SDS sample buffer [3].
- **Analysis:** Resolve the proteins by 8% SDS-PAGE. Dry the gel and perform autoradiography. Quantify the radioactive bands (corresponding to phosphorylated EGFR) by cutting them out and counting in Cerenkov mode [3].

Cell-Based Proliferation Assay

This protocol measures the effect of **Tyrphostin 23** on growth factor-induced cell proliferation, typically using a [³H]thymidine incorporation assay [3].

- **Workflow Diagram**



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• Detailed Procedure

- **Cell Seeding:** Plate GH3 cells at a density of 5×10⁴ cells per well in media containing 2% charcoal-stripped fetal calf serum [3].
- **Inhibition:** Pre-treat cells with 10 μM **Tyrphostin 23** for 30 minutes [3].
- **Stimulation:** Add the proliferative stimulus (e.g., ghrelin or EGF) and incubate the cells for 72 hours [3].
- **Pulse:** For the final 6 hours of incubation, add 2 μCi/well of [³H]thymidine [3].
- **Measurement:** Harvest the cells and count the incorporated radioactivity in the presence of scintillation fluid using a beta counter [3].

Critical Considerations for Use

- **Solvent Control:** Always include a vehicle control (DMSO at the same concentration used for the stock solution) in your experiments. The final DMSO concentration in cell cultures should generally be kept below 0.1% to avoid cytotoxicity.
- **Handling and Stability:** **Tyrphostin 23** solutions are sensitive to moisture and repeated freeze-thaw cycles. Always use fresh, anhydrous DMSO and store aliquots properly [1].
- **Specificity:** While **Tyrphostin 23** is a well-characterized EGFR inhibitor (IC₅₀ of ~35 μM in cell-free assays, K_i of ~11 μM) [1] [3], it can also inhibit other tyrosine kinases like PDGFR [2] and affect unrelated processes such as transferrin receptor internalization [2]. Appropriate controls should be designed to confirm the on-target nature of the observed effects.

Summary of Key Data

For quick reference, the quantitative data related to **Tyrphostin 23**'s activity and preparation is consolidated below.

Parameter	Value	Context / Assay
IC ₅₀ (EGFR)	35 μM	Cell-free kinase assay [1] [3]
K _i (EGFR)	11 μM	Cell-free kinase assay [1]
Working Concentration	10 - 300 μM	Cell-based assays (e.g., proliferation, NF-κB inhibition) [3]
Stock Concentration	10 - 100 mM	Prepared in DMSO [1] [3]

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References

1. Tyrphostin 23 (Tyrphostin A23) | EGFR Inhibitor [medchemexpress.com]

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3. AG-18 | EGFR inhibitor | Mechanism | Concentration [selleckchem.com]

4. A tyrphostin | C10H6N2O2 23 [chemspider.com]

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